

Application Note: Quantification of Butyl Decanoate in Complex Matrices

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Compound of Interest

Compound Name: Butyl decanoate

Cat. No.: B1668121

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Introduction

Butyl decanoate is a fatty acid ester known for its characteristic fruity, pear-like aroma. It is utilized as a flavoring agent in a variety of food products and beverages and finds applications in the cosmetic and pharmaceutical industries. The accurate quantification of **butyl decanoate** in complex matrices is crucial for quality control, formulation development, and safety assessment. This application note provides detailed protocols for the analysis of **butyl decanoate** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC), along with typical concentration ranges found in various food products.

Data Presentation: Typical Usage Levels of Butyl Decanoate

The following table summarizes the typical usage levels of **butyl decanoate** in various food and beverage categories. These values are based on industry data and can serve as a reference for developing quantitative methods.[\[1\]](#)

Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy products (excluding category 02.0)	7.0	35.0
Fats and oils, and fat emulsions	5.0	25.0
Edible ices, including sherbet and sorbet	10.0	50.0
Processed fruit	7.0	35.0
Confectionery	10.0	50.0
Cereals and cereal products	5.0	25.0
Bakery wares	10.0	50.0
Meat and meat products	2.0	10.0
Fish and fish products	2.0	10.0
Salts, spices, soups, sauces, salads	5.0	25.0
Foodstuffs for particular nutritional uses	10.0	50.0
Non-alcoholic beverages	5.0	25.0
Alcoholic beverages	10.0	50.0
Ready-to-eat savorys	20.0	100.0
Composite foods	5.0	25.0

Experimental Protocols

This section provides detailed methodologies for the quantification of **butyl decanoate** in complex matrices. Two primary analytical techniques are described: Gas Chromatography-Mass Spectrometry (GC-MS) for volatile analysis, particularly in food and beverages, and High-Performance Liquid Chromatography (HPLC) for less volatile or heat-sensitive samples.

Quantification of Butyl Decanoate by GC-MS

Gas chromatography coupled with mass spectrometry is a highly sensitive and selective technique for the analysis of volatile and semi-volatile compounds like **butyl decanoate**.

This protocol is suitable for liquid samples such as beverages and dairy products.

Materials:

- Sample containing **butyl decanoate**
- Hexane (or other suitable organic solvent, GC grade)
- Anhydrous sodium sulfate
- Saturated sodium chloride (NaCl) solution
- Separatory funnel
- Glass vials with PTFE-lined caps

Protocol:

- Pipette a known volume (e.g., 10 mL) of the liquid sample into a separatory funnel.
- Add an equal volume of hexane.
- Add 2 mL of saturated NaCl solution to improve phase separation.
- Stopper the funnel and shake vigorously for 2 minutes, venting periodically.
- Allow the layers to separate.
- Drain the lower aqueous layer.
- Collect the upper organic layer (hexane) into a clean beaker.
- Add a small amount of anhydrous sodium sulfate to the hexane extract to remove any residual water.

- Transfer the dried extract into a GC vial for analysis.

HS-SPME is a solvent-free technique ideal for extracting volatile compounds from the headspace of a sample. It is particularly useful for alcoholic beverages and fermented products.

Materials:

- Sample containing **butyl decanoate**
- SPME fiber assembly (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
- Headspace vials with septa
- Heating block or water bath with agitation

Protocol:

- Place a known amount of the sample (e.g., 5 mL of liquid or 1 g of solid) into a headspace vial.
- If desired, add a salt (e.g., NaCl) to increase the volatility of the analyte.
- Seal the vial with a septum cap.
- Place the vial in a heating block or water bath at a controlled temperature (e.g., 60°C) and agitate for a set equilibration time (e.g., 15 minutes).
- Expose the SPME fiber to the headspace of the vial for a defined extraction time (e.g., 30 minutes) while maintaining the temperature and agitation.
- Retract the fiber and immediately introduce it into the GC inlet for thermal desorption.

Parameter	Setting
Gas Chromatograph	
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250°C
Injection Mode	Splitless (for LLE) or SPME
Oven Program	Initial: 50°C, hold for 2 minRamp: 10°C/min to 250°C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Transfer Line Temp.	280°C
Scan Range	m/z 40-400

- Prepare a series of calibration standards of **butyl decanoate** in a suitable solvent (e.g., hexane) at concentrations bracketing the expected sample concentrations.
- Analyze the calibration standards using the same GC-MS method as the samples.
- Construct a calibration curve by plotting the peak area of a characteristic ion of **butyl decanoate** (e.g., m/z 88, 116, 144, 173) against the concentration.
- Quantify **butyl decanoate** in the samples by comparing their peak areas to the calibration curve. An internal standard can be used for improved accuracy and precision.

Quantification of Butyl Decanoate by HPLC

HPLC can be an alternative method, especially for matrices that are not suitable for GC analysis.

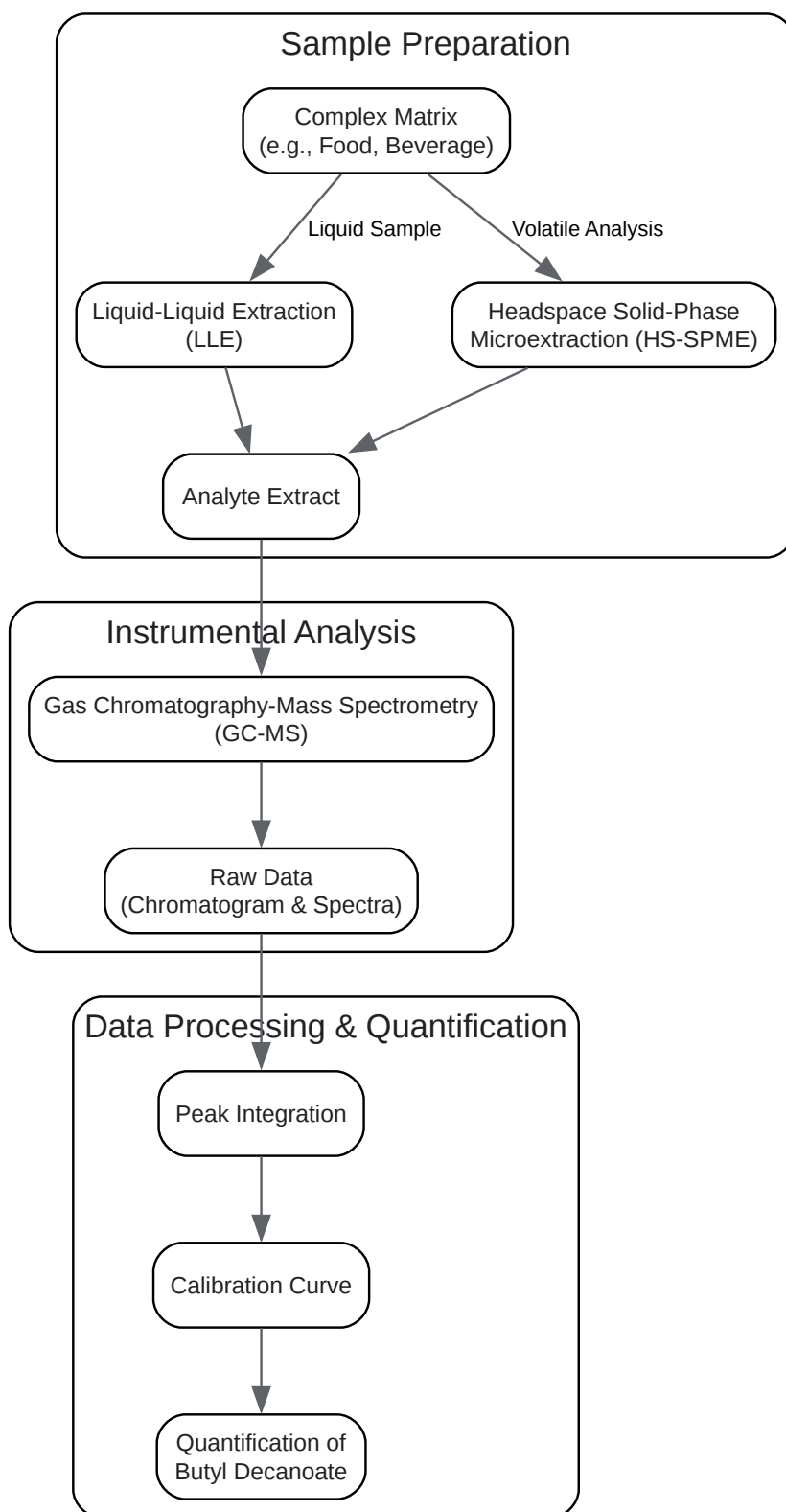
Sample preparation will vary depending on the matrix. For liquid samples, a simple dilution and filtration may be sufficient. For more complex matrices, a liquid-liquid or solid-phase extraction may be necessary, similar to the GC-MS sample preparation.

Parameter	Setting
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detector	UV at 210 nm or Mass Spectrometer (MS)

The calibration and quantification procedure is analogous to that described for GC-MS, using peak areas from the HPLC chromatogram.

Visualizations

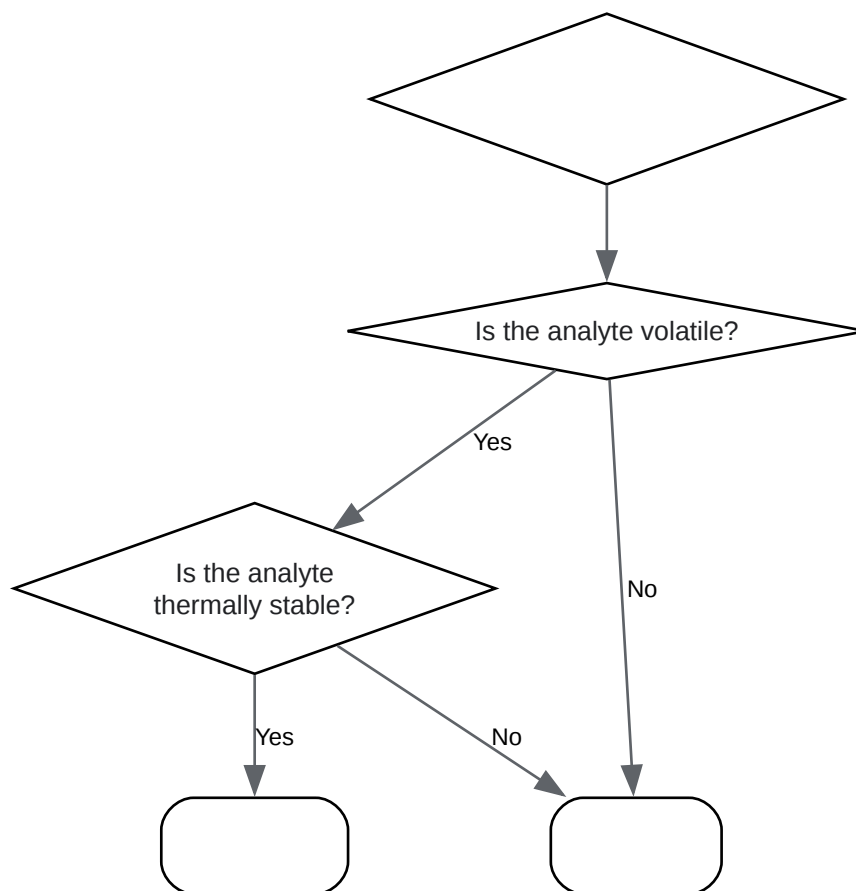
Experimental Workflow for GC-MS Analysis



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Figure 1: Experimental workflow for the quantification of **butyl decanoate** by GC-MS.

Logical Relationship for Method Selection



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References

- 1. butyl decanoate, 30673-36-0 [thegoodscentcompany.com]
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